

# An In-depth Technical Guide to the Physicochemical Properties of 1-Methylindole

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## Compound of Interest

Compound Name: 1-Methylindole

Cat. No.: B147185

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## Introduction

**1-Methylindole**, a heterocyclic aromatic organic compound, is a significant building block in the landscape of organic synthesis and medicinal chemistry.[1] Structurally, it comprises a benzene ring fused to a pyrrole ring, with a methyl group substituted on the nitrogen atom.[1] This substitution precludes the N-H hydrogen bonding seen in indole, altering its physicochemical properties and reactivity. Its unique electronic and structural characteristics make it a valuable intermediate in the synthesis of a wide array of bioactive compounds, including pharmaceuticals and agrochemicals.[1][2] This guide provides a comprehensive overview of the core physicochemical properties of **1-Methylindole**, detailed experimental protocols for their determination, and its relevance in drug development, supported by logical and experimental workflow diagrams.

## Core Physicochemical Properties

The physicochemical properties of **1-Methylindole** are crucial for its handling, reactivity, and application in various synthetic and biological contexts. A summary of these key properties is presented below.

Property	Value	References
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N	[2]
Molecular Weight	131.17 g/mol	
Appearance	Light yellow to light brown liquid or solid	
Melting Point	94 - 95 °C	
Boiling Point	237-239 °C @ 760 mmHg133 °C @ 26 mmHg	
Density	1.051 g/mL at 20 °C	
Refractive Index	1.606 - 1.609 @ 20 °C	
Solubility	Insoluble in water.Soluble in ethanol, ether, chloroform, benzene.	
logP (Octanol/Water)	2.54 - 2.72	
Vapor Pressure	0.1 mmHg @ 25 °C	
Flash Point	>110 °C (>230 °F)	
Stability	Light sensitive. Combustible. Incompatible with strong oxidizing agents.	

## Experimental Protocols

Accurate determination of physicochemical properties is fundamental in chemical research and drug development. Below are detailed methodologies for key experiments.

### Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

- Apparatus: Melting point apparatus (e.g., Vernier Melt Station or similar), capillary tubes, sample of **1-Methyldole**.
- Procedure:
  - A small, dry sample of **1-Methyldole** is finely powdered and packed into a capillary tube to a depth of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
  - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
  - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
  - For a pure compound, this range should be narrow (0.5-2 °C).

## Determination of Boiling Point by Simple Distillation

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Round-bottom flask, heating mantle, distillation head, condenser, thermometer, receiving flask, boiling chips.
- Procedure:
  - The liquid **1-Methyldole** is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
  - The distillation apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.

- Cooling water is circulated through the condenser.
- The liquid is heated gently. As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer.
- The temperature will rise and then stabilize at the boiling point of the liquid as the vapor surrounds the thermometer bulb. This stable temperature is the boiling point.
- The vapor then passes into the condenser, where it cools and liquefies, and the distillate is collected in the receiving flask.

## Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: Test tubes, vortex mixer, analytical balance, volumetric flasks, pipettes.
- Procedure (Qualitative):
  - Place a small, measured amount (e.g., 10 mg) of **1-Methylindole** into a test tube.
  - Add a small volume (e.g., 1 mL) of the solvent to be tested (e.g., water, ethanol).
  - Agitate the mixture vigorously using a vortex mixer for a set period.
  - Visually inspect the solution for the presence of undissolved solid. If the solid has completely disappeared, it is considered soluble. If it remains, it is insoluble. For liquid-liquid solubility, the formation of a single phase indicates miscibility, while two distinct layers indicate insolubility.
- Procedure (Quantitative - Shake-Flask Method for  $K_{ow}$ ):
  - A solution of **1-Methylindole** is prepared in a biphasic system of n-octanol and water.
  - The mixture is shaken for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.

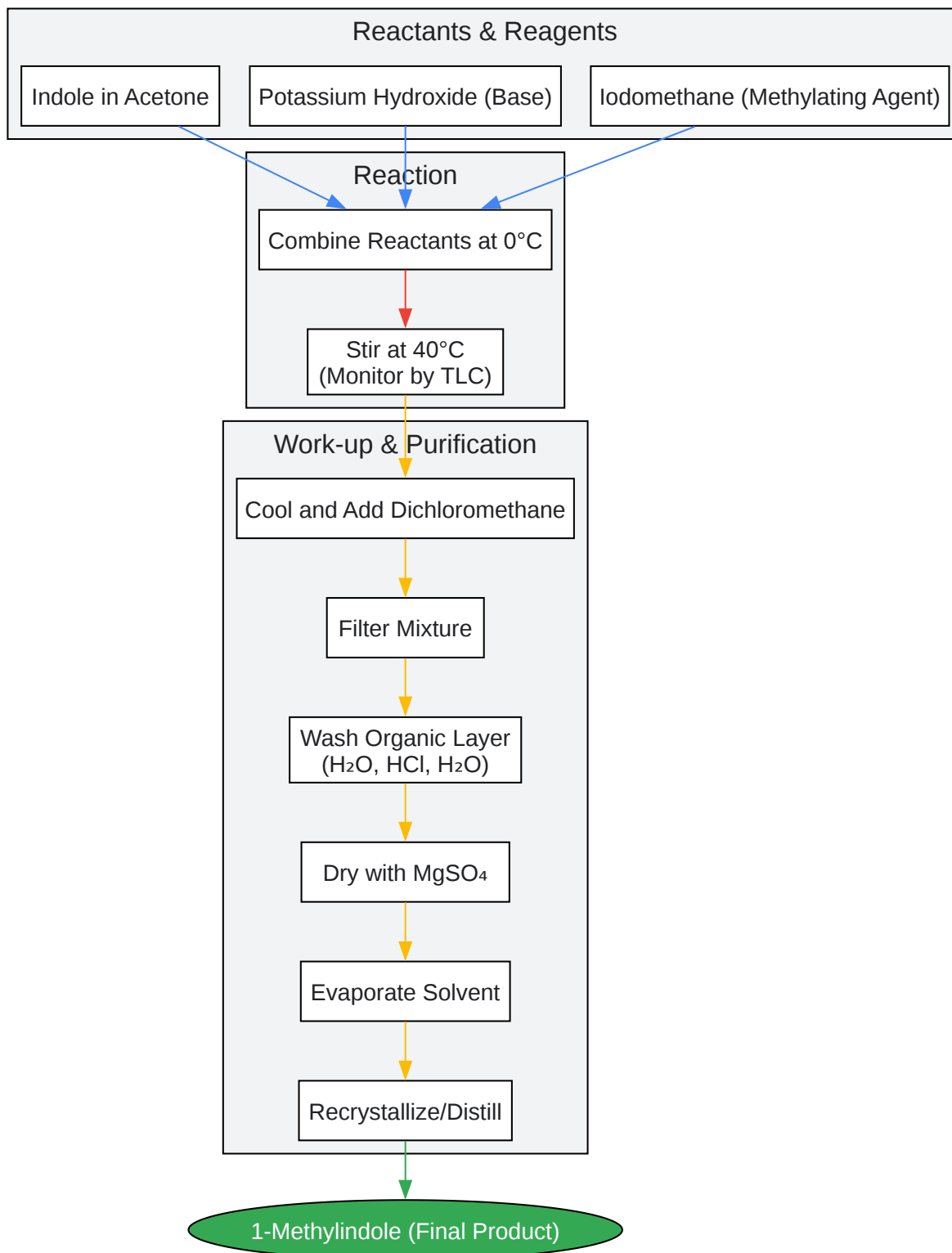
- The mixture is then centrifuged to separate the octanol and water layers.
- The concentration of **1-Methylindole** in each layer is determined using a suitable analytical technique, such as UV-Vis spectroscopy or HPLC.
- The octanol-water partition coefficient ( $K_{ow}$  or  $P$ ) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.  $\log P$  is the base-10 logarithm of this ratio.

## Applications in Research and Drug Development

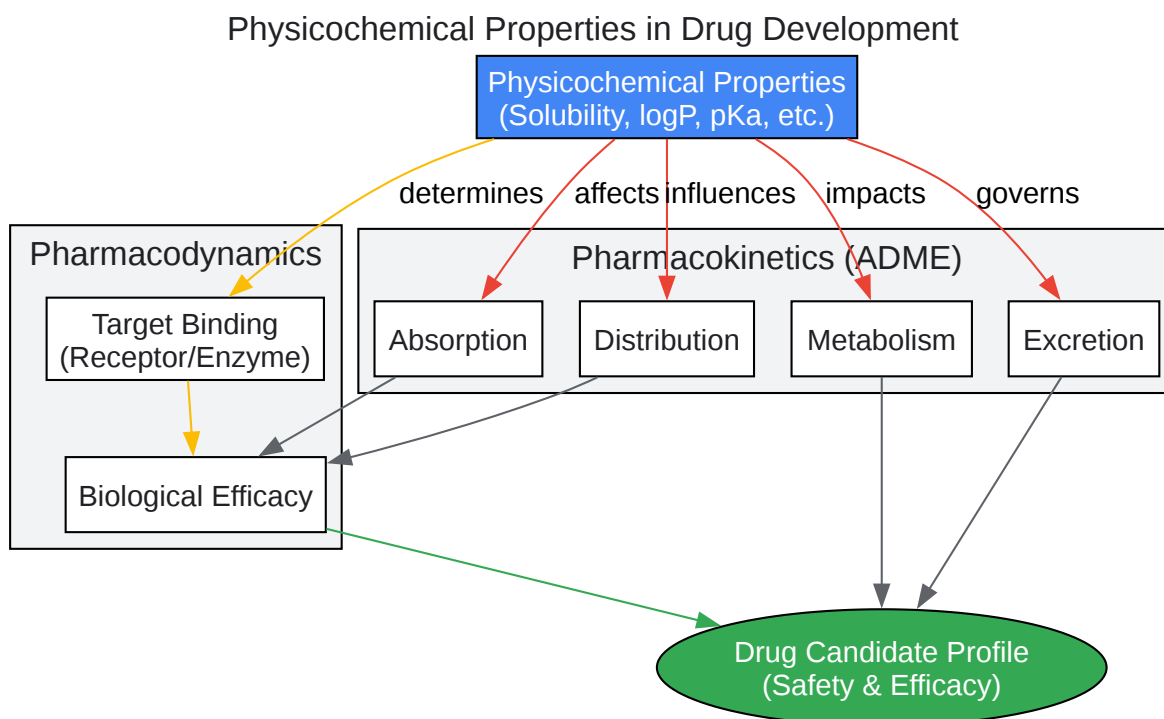
**1-Methylindole** is a versatile precursor in the synthesis of various pharmaceutical agents. The indole ring system is a common scaffold in molecules designed to interact with biological targets like enzymes and receptors, attributed to its ability to form hydrogen bonds and engage in hydrophobic interactions. Consequently, **1-Methylindole** derivatives have been investigated for a range of therapeutic applications, including as anti-inflammatory, analgesic, and anticancer agents.

Below is a workflow for the synthesis of **1-Methylindole**, a foundational step for its use in drug discovery programs.

## Experimental Workflow: N-Methylation of Indole

[Click to download full resolution via product page](#)A typical laboratory synthesis workflow for **1-Methylindole**.

The physicochemical properties of **1-Methylindole** and its derivatives are critical determinants of their pharmacokinetic and pharmacodynamic profiles in drug development. Properties like solubility and lipophilicity (logP) directly influence absorption, distribution, metabolism, and excretion (ADME).

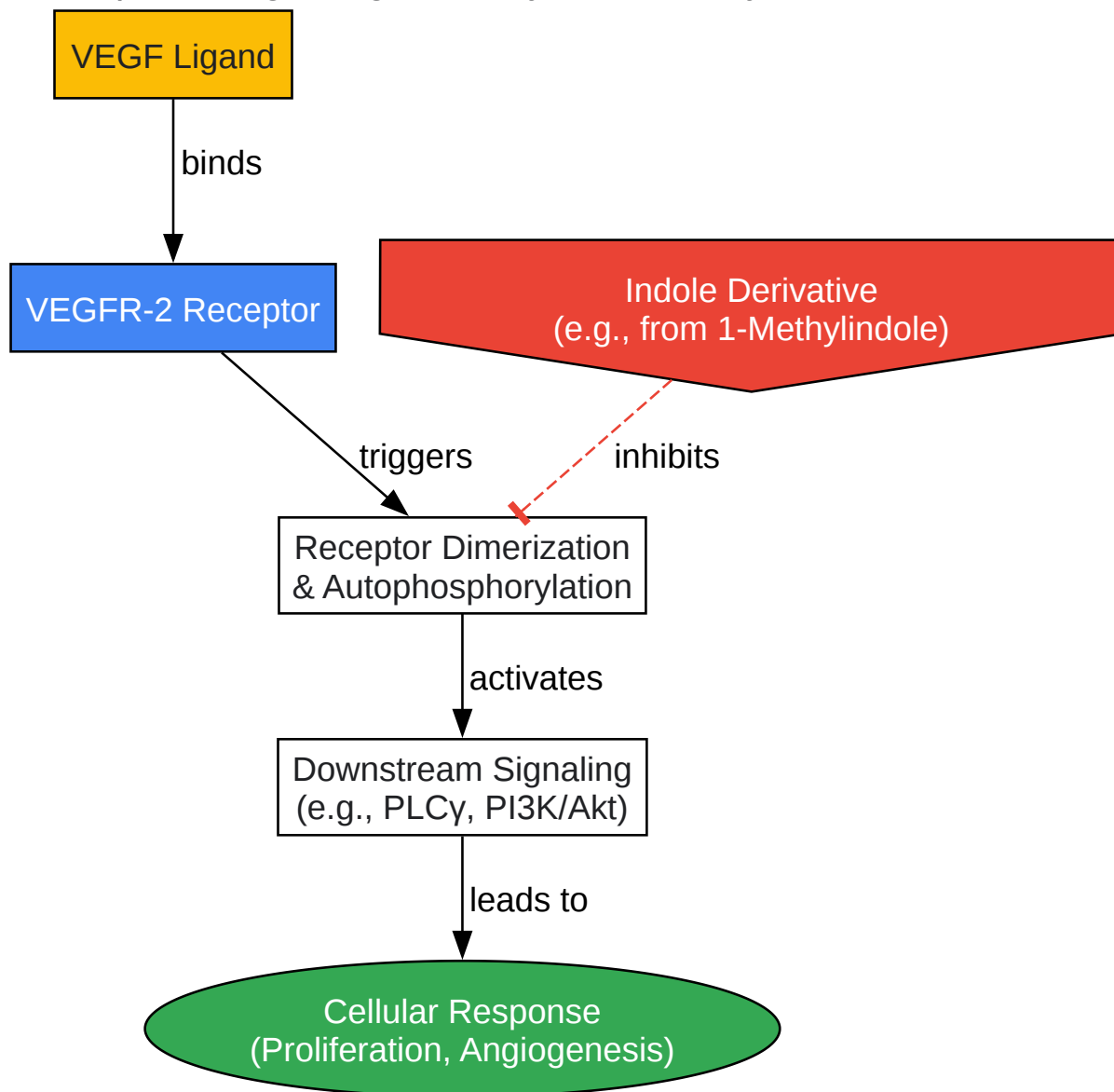


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The influence of physicochemical properties on drug development stages.

The indole scaffold is a privileged structure in medicinal chemistry, interacting with a multitude of biological targets. For instance, indole derivatives are known to act as inhibitors for kinases such as Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), a key target in anti-cancer therapy.

## Simplified Signaling Pathway Inhibition by Indole Derivatives



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Inhibition of a kinase signaling pathway by an indole-based drug.

## Safety and Handling

**1-Methylindole** is considered a hazardous chemical. It is known to cause skin and serious eye irritation, and may cause respiratory irritation. Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when



handling this compound. Work should be conducted in a well-ventilated area or a fume hood. It is incompatible with strong oxidizing agents and is sensitive to light.

## Conclusion

**1-Methylindole** is a compound of significant interest due to its versatile role as a synthetic intermediate in the creation of complex, biologically active molecules. A thorough understanding of its physicochemical properties, as detailed in this guide, is essential for its effective and safe use in research and development. The methodologies for property determination and the workflows provided herein offer a practical framework for professionals in the field. As the quest for novel therapeutics continues, the strategic use of foundational molecules like **1-Methylindole** will remain a cornerstone of innovation in drug discovery.

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## References

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